

Personal protective equipment for handling Ethyl 4-acetylbenzoate

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Compound of Interest

Compound Name: *Ethyl 4-acetylbenzoate*

Cat. No.: *B126464*

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Essential Safety and Handling Guide for Ethyl 4-acetylbenzoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ethyl 4-acetylbenzoate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Physicochemical and Hazard Information

A summary of the key physical, chemical, and hazard properties of **Ethyl 4-acetylbenzoate** is provided below.

Property	Value	Reference
CAS Number	38430-55-6	[1]
Molecular Formula	C11H12O3	[2]
Molecular Weight	192.21 g/mol	[3]
Appearance	White to beige crystalline powder	[4]
Melting Point	55-57 °C	[2] [4]
Boiling Point	310 °C at 760 mmHg	[2]
Flash Point	135.8 °C	[2]
Solubility	Insoluble in water; Soluble in Chloroform (Slightly), Ethyl Acetate (Slightly)	[2] [4]
GHS Hazard Statements	H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH332: Harmful if inhaledH335: May cause respiratory irritation	

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133.	[1][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Laboratory coat.	[1][6]
Respiratory Protection	Not typically required under normal use with adequate ventilation. If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.	[1][6]
Foot Protection	Closed-toe shoes.	[6]

Operational Plan: Step-by-Step Handling Procedure

Following a standardized operational plan minimizes the risk of exposure and contamination.

1. Preparation:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[6]
- Verify that an eyewash station and safety shower are readily accessible.[1][6]
- Assemble all necessary equipment and reagents.
- Don the appropriate personal protective equipment as outlined in the table above.[6]

2. Handling:

- Handle the solid chemical with care to prevent dust formation.[1]

- Use a spatula or other appropriate tool for transferring the solid.[6]
- Keep the container with the chemical tightly closed when not in use.[1][6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]

3. Post-Handling:

- Clean the work area thoroughly after use.[6]
- Remove and properly dispose of contaminated gloves.[6]
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[1][6]

Emergency Procedures: First Aid

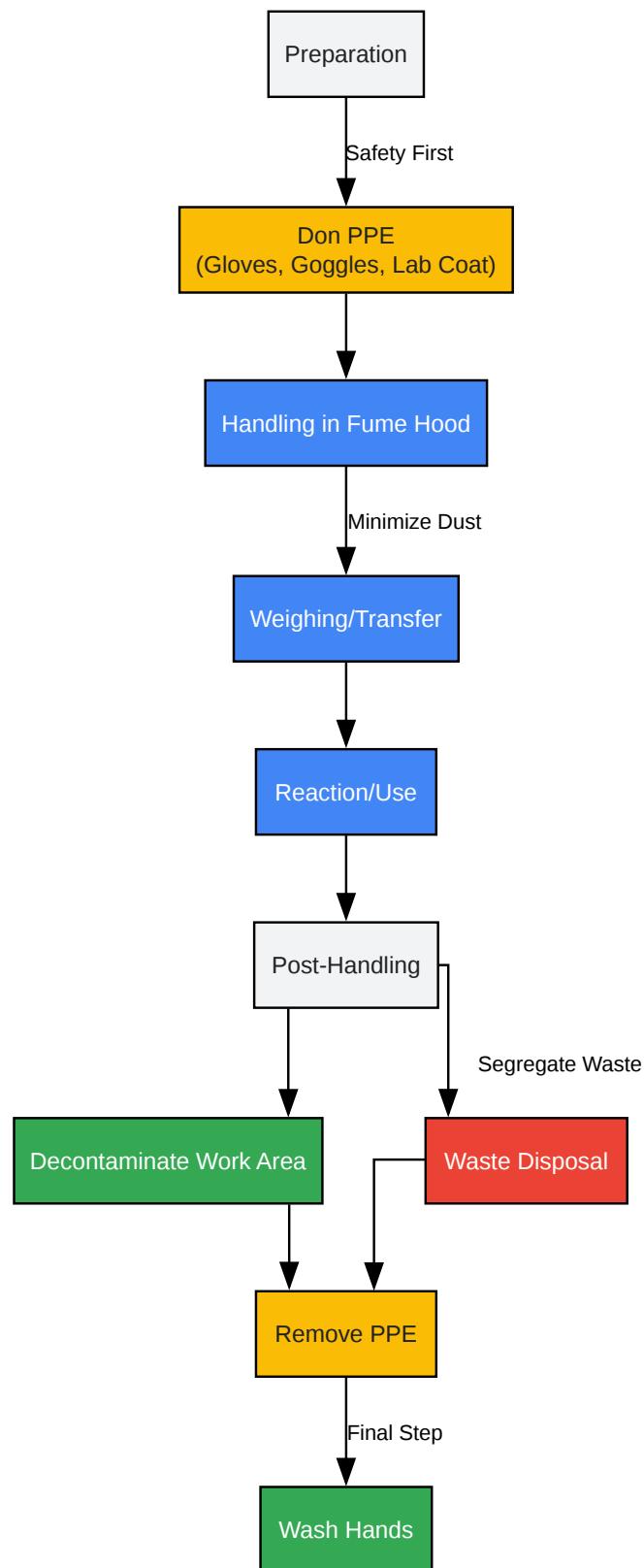
Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
Ingestion	Do NOT induce vomiting. Get medical attention. [1]

Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.

- **Waste Characterization:** Dispose of contents/container to an approved waste disposal plant. [1] It is essential to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.
- **Solid Waste Disposal:** Collect solid waste in a designated, labeled, and sealed container. The container should be clearly marked with the chemical name. Do not mix with other chemical waste unless instructed by your institution's environmental health and safety (EHS) office.
- **Empty Container Disposal:** Empty containers should be thoroughly rinsed with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste.



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Caption: A high-level workflow for the safe handling of **Ethyl 4-acetylbenzoate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 4-acetylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b126464#personal-protective-equipment-for-handling-ethyl-4-acetylbenzoate>]

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